

Recommended concentration of PD 140376 for cell culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PD 140376

Cat. No.: B1679104

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Unidentified Compound: PD 140376

Extensive searches for a compound designated "**PD 140376**" have not yielded any matching results in chemical databases or scientific literature. This suggests that "**PD 140376**" may be a typographical error or an internal, non-public compound identifier. Without proper identification of the molecule, it is impossible to provide the requested detailed application notes, recommended concentrations for cell culture, or associated experimental protocols.

Research and drug development professionals rely on precise nomenclature to ensure the accuracy and reproducibility of their work. The "PD" prefix is common for various research compounds, often associated with different target pathways. For instance, many compounds targeting the Programmed Death-1 (PD-1)/Programmed Death-Ligand 1 (PD-L1) pathway, a critical immune checkpoint in cancer therapy, are in circulation. Examples of such small molecule inhibitors include BMS-1001 and BMS-1166. Additionally, the abbreviation "Pd" is the chemical symbol for Palladium, a metal used in some anticancer complexes. Another possibility is a compound like PD 166866, a selective inhibitor of the Fibroblast Growth Factor Receptor 1 (FGFR1) tyrosine kinase.

Given the ambiguity, providing any protocol or concentration data would be speculative and could lead to incorrect and unsafe experimental practices.

To proceed, it is imperative to verify the correct name and any associated identifiers (such as a CAS number or IUPAC name) for the compound of interest. Once the correct compound is

identified, it will be possible to gather the necessary information to generate the detailed application notes and protocols as requested.

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